

An In-Depth Technical Guide to 1,3-Bis(benzyloxy)-2-propanol

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Compound of Interest

Compound Name: 1,3-Bis(benzyloxy)-2-propanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Bis(benzyloxy)-2-propanol**, also known as 1,3-Di-O-benzylglycerol. The document details its chemical and physical properties, a standard synthesis protocol, and its applications in scientific research and drug development, particularly as a precursor for antiviral compounds.

Core Molecular and Physical Data

1,3-Bis(benzyloxy)-2-propanol is a key intermediate in organic synthesis. Its physical and chemical properties are summarized below for easy reference.

Property	Value	Citations
Molecular Weight	272.34 g/mol	[1][2]
Molecular Formula	C17H20O3	[1][3]
CAS Number	6972-79-8	[2][4]
Appearance	Colorless to light yellow or light orange clear liquid; Pale-Yellow Oil	[1][5][4][6]
Density	1.103 g/mL at 20 °C	[2][5][3][4][7][8][9]
Boiling Point	226-227 °C at 3 mm Hg	[2][5][3][4][7][9]
Refractive Index	n _{20/D} 1.549	[2][7][9]
Flash Point	>110 °C (>230 °F) - closed cup	[2][3][4]
Purity	Typically >96.0% (GC) or 97%	[1][2][3][6][9]
Solubility	Slightly soluble in Chloroform and Methanol	[4]
Synonyms	1,3-Di-O-benzylglycerol, 1,3-Dibenzoyloxy-2-propanol	[2][4][6][9][10]

Applications in Research and Drug Development

1,3-Bis(benzyloxy)-2-propanol serves as a crucial building block in various synthetic pathways. Its primary applications include:

- **Antiviral Agent Synthesis:** It is a well-established precursor for antiviral intermediates.[2][4][7][9] Notably, it is used in the synthesis of ganciclovir and other potent anti-herpes agents like 9-[(1,3-Dihydroxy-2-propoxy)methyl]guanine.[11][9] The compound itself is described as a nucleophilic agent effective against the herpes simplex virus.[11]
- **Synthetic Intermediate:** It is utilized in the synthesis of 1,3-dibenzoyloxyacetone, another versatile chemical intermediate.[2][4][7][9]

- Pharmacological Activity: Studies have indicated that it possesses spasmolytic and cholinolytic activity.^[5]^[4]

Experimental Protocol: Synthesis of 1,3-Bis(benzyloxy)-2-propanol

This section details a common laboratory-scale synthesis of **1,3-Bis(benzyloxy)-2-propanol** from benzyl alcohol and epichlorohydrin.^[12]

3.1. Materials and Reagents:

- Benzyl alcohol (3.9 mol)
- Sodium hydroxide (2.5 mol)
- Epichlorohydrin (1.08 mol)
- Deionized water
- Toluene
- Sodium sulfate (Na₂SO₄), anhydrous

3.2. Equipment:

- Reaction vessel with rapid mechanical stirring
- Dropping funnel
- Thermometer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

3.3. Procedure:

- **Preparation of Sodium Benzyl Oxide:** In a suitable reaction vessel, prepare a solution of sodium hydroxide (100 g, 2.5 mol) in water (200 mL). Over 10 minutes, add this solution to benzyl alcohol (400 g, 3.9 mol) while stirring.
- **Reaction Initiation:** Cool the resulting mixture to 25 °C.
- **Addition of Epichlorohydrin:** Add epichlorohydrin (100 g, 1.08 mol) to the mixture dropwise over 30 minutes with rapid and continuous stirring.
- **Reaction Period:** Continue vigorous stirring for 16 hours at room temperature.
- **Work-up and Extraction:**
 - Dilute the reaction mixture with 1000 mL of water.
 - Transfer the mixture to a separatory funnel and extract the organic phase with toluene (3 x 500 mL).
- **Washing and Drying:**
 - Wash the combined toluene extracts with 500 mL of water.
 - Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- **Purification:**
 - Filter off the drying agent.
 - Evaporate the toluene under reduced pressure using a rotary evaporator to yield a crude oil.
 - Purify the oil by vacuum distillation to yield **1,3-Bis(benzyloxy)-2-propanol** (1,3-di-O-benzylglycerol). The expected boiling point is 155 °C at 0.5 mm Hg, with an approximate yield of 50%.[\[12\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Workflow for the synthesis of **1,3-Bis(benzyloxy)-2-propanol**.

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